

Y-27632 Dihydrochloride: A Guide to Dissolution and Long-Term Storage

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Compound of Interest

Compound Name: *ROCK inhibitor-2*

Cat. No.: *B2962764*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper dissolution and long-term storage of Y-27632 dihydrochloride, a potent ROCK inhibitor. Adherence to these protocols is crucial for maintaining the compound's stability and efficacy in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Y-27632 dihydrochloride?

A1: Y-27632 dihydrochloride is soluble in several common laboratory solvents. For most cell culture applications, sterile water or phosphate-buffered saline (PBS) at pH 7.2 are the preferred solvents.^{[1][2][3]} It is also soluble in DMSO.^[1]

Q2: What is the optimal concentration for a stock solution?

A2: A stock solution of 10 mM is commonly prepared and recommended by several suppliers. For example, to prepare a 10 mM stock solution, you can dissolve 1 mg of Y-27632 dihydrochloride in 312 µL of water or PBS. Some protocols may call for a 1 mM stock solution.

Q3: How should I store the powdered (solid) form of Y-27632 dihydrochloride?

A3: The solid form of Y-27632 dihydrochloride is stable when stored at -20°C, protected from light. For long-term storage, it is advisable to store it with a desiccant. Under these conditions, the compound is stable for at least one to four years.

Q4: What are the recommended storage conditions for the Y-27632 dihydrochloride stock solution?

A4: Aliquots of the stock solution should be stored at -20°C. Some sources suggest that storage at -80°C is also acceptable. It is crucial to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.

Q5: How long is the stock solution stable when stored correctly?

A5: When stored in aliquots at -20°C, the stock solution is stable for up to one year. One supplier suggests that reconstituted product can be stored at -20°C for up to six months. Another indicates stability for up to 3 months.

Troubleshooting Guide

Issue: The Y-27632 dihydrochloride powder is difficult to dissolve.

- Possible Cause: Insufficient vortexing or sonication.
- Solution: Ensure the tube is vortexed thoroughly. If the compound still does not dissolve, brief sonication may be helpful. For high concentrations in water, using an ultrasonic bath may be necessary.

Issue: The stock solution appears cloudy or has precipitates after thawing.

- Possible Cause 1: The solubility limit may have been exceeded.
- Solution 1: Gently warm the solution to 37°C and vortex to see if the precipitate redissolves. If not, it may be necessary to prepare a new stock solution at a lower concentration.
- Possible Cause 2: The solution was not properly mixed before freezing.
- Solution 2: Ensure the stock solution is homogenous before aliquoting and freezing.
- Possible Cause 3: The compound has degraded due to improper storage or multiple freeze-thaw cycles.

- Solution 3: Prepare a fresh stock solution and ensure it is aliquoted and stored correctly to avoid repeated temperature fluctuations.

Issue: I am not observing the expected biological effect in my experiments.

- Possible Cause 1: The final concentration of Y-27632 in the culture medium is too low.
- Solution 1: The effective final concentration is typically 10 μ M. Verify your dilution calculations.
- Possible Cause 2: The compound has lost its activity due to improper storage.
- Solution 2: Prepare a fresh stock solution from the powdered compound. It is recommended that the performance of the stored stock solution be tested for each application.
- Possible Cause 3: The medium supplemented with Y-27632 was not used immediately.
- Solution 3: Medium containing Y-27632 should be prepared fresh and used immediately for optimal results.

Quantitative Data Summary

Parameter	Water	PBS (pH 7.2)	DMSO	Absolute Ethanol
Maximum Solubility	≤ 90 mM (up to 100 mg/mL)	≤ 230 mM (approx. 100 mg/mL)	≤ 90 mM (approx. 30 mg/mL)	≤ 3.1 mM (approx. 1 mg/mL)
Recommended Stock Concentration	10 mM	10 mM	10 mM	Not Recommended
Storage Temperature (Stock Solution)	-20°C or -80°C	-20°C or -80°C	-20°C or -80°C	Not Recommended
Shelf Life (Aliquoted at -20°C)	Up to 12 months	Up to 12 months	1 month (-20°C), 6 months (-80°C)	Not Recommended

Experimental Protocols

Protocol 1: Preparation of a 10 mM Y-27632 Dihydrochloride Stock Solution in Water

Materials:

- Y-27632 dihydrochloride powder (e.g., 1 mg)
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required volume of water. The molecular weight of Y-27632 dihydrochloride is 320.3 g/mol . To prepare a 10 mM solution from 1 mg:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (L)} = (0.001 \text{ g} / 320.3 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.000312 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 312 \mu\text{L}$
- Aseptically add 312 μL of sterile water to the vial containing 1 mg of Y-27632 dihydrochloride powder.
- Vortex the tube thoroughly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for long-term use.

Protocol 2: Dilution to a Working Concentration

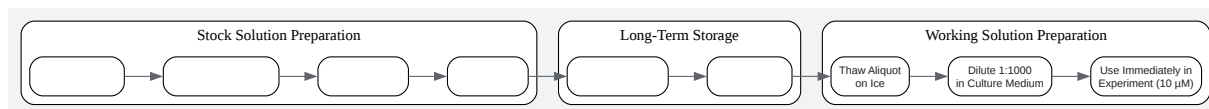
Materials:

- 10 mM Y-27632 dihydrochloride stock solution
- Sterile cell culture medium

Procedure:

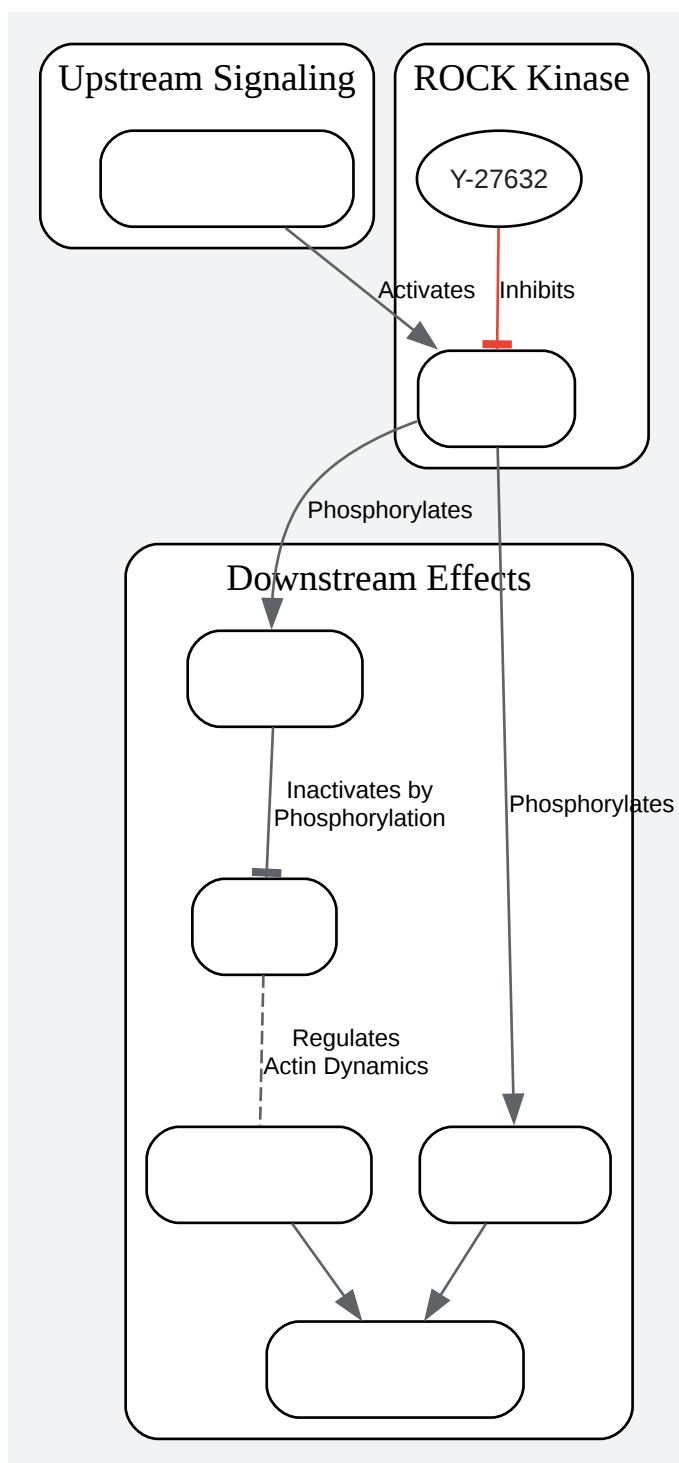
- Thaw an aliquot of the 10 mM Y-27632 stock solution on ice.
- To achieve a final working concentration of 10 μ M, dilute the stock solution 1:1000 in the cell culture medium.
 - For example, to prepare 10 mL of medium with 10 μ M Y-27632, add 10 μ L of the 10 mM stock solution to 10 mL of medium.
- Mix the medium gently by pipetting up and down.
- Use the medium supplemented with Y-27632 immediately.

Visualizations



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Caption: Workflow for preparing and storing Y-27632 dihydrochloride.



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Caption: Simplified ROCK signaling pathway and the inhibitory action of Y-27632.

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